

# Potassium Laurate: A Reagent in Organic Synthesis - Application Notes and Protocols

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## Compound of Interest

Compound Name: Potassium laurate

Cat. No.: B158881

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## Introduction

**Potassium laurate**, the potassium salt of lauric acid, is a well-established anionic surfactant and emulsifier.[1][2][3] Its amphiphilic nature, possessing a hydrophilic carboxylate head and a hydrophobic 12-carbon tail, governs its primary applications in cosmetics, cleaning agents, and as a stabilizer in various formulations.[3][4] While its role as a basic building block in the synthesis of soaps via saponification is fundamental, its direct application as a reagent or catalyst in more complex organic synthesis is not extensively documented in publicly available scientific literature.

This document aims to provide a concise overview of the established and potential applications of **potassium laurate** in organic synthesis, focusing on its role in saponification and the emerging field of micellar catalysis. Detailed protocols for its synthesis and its use in a representative application are provided.

## Physicochemical Properties

A summary of the key physicochemical properties of **potassium laurate** is presented in Table 1.

Table 1: Physicochemical Properties of **Potassium Laurate**

Property	Value	Reference(s)
Chemical Formula	$C_{12}H_{23}KO_2$	[2]
Molar Mass	238.41 g/mol	[2]
Appearance	White to light-tan powder or paste	[2]
Solubility	Soluble in water and ethyl benzene	[2]

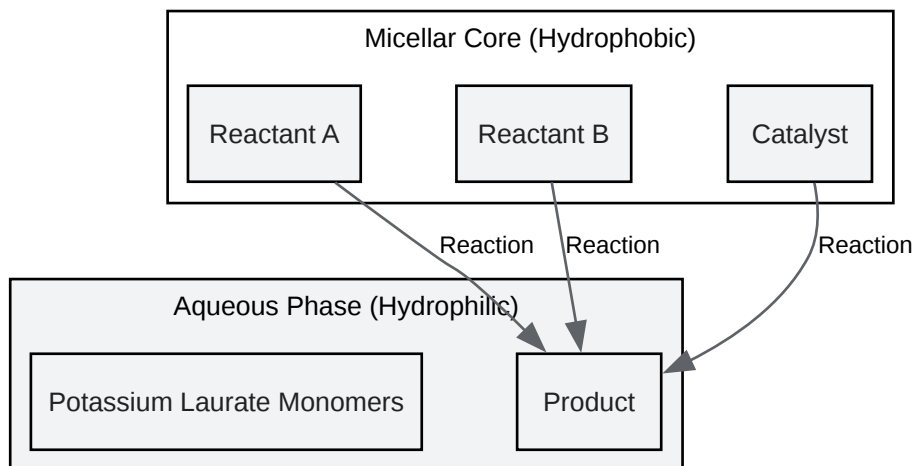
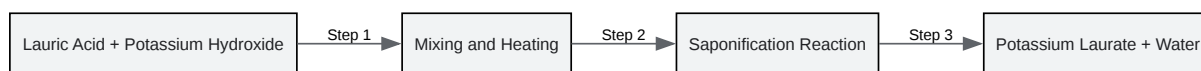
## Applications in Organic Synthesis

### Saponification and Ester Hydrolysis

The most traditional and well-documented role of **potassium laurate**'s precursor, potassium hydroxide, is in the saponification of esters, particularly triglycerides, to produce soap (potassium carboxylates) and glycerol. **Potassium laurate** itself can be synthesized through the direct reaction of lauric acid with potassium hydroxide.[1][2]

While not a reagent that directly participates in carbon-carbon bond formation in this context, it is a key product in this fundamental organic reaction. Furthermore, in its capacity as a basic salt, **potassium laurate** can participate in the hydrolysis of other esters, although strong bases like potassium hydroxide are more commonly employed for this purpose.

Logical Workflow for Saponification:



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## References

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